

# Application Notes: Rapid Identification of *Moraxella catarrhalis* using 3-Indoxyl Butyrate

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## Compound of Interest

Compound Name: 3-Indoxyl butyrate

Cat. No.: B1202316

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## Introduction

*Moraxella catarrhalis* is a Gram-negative diplococcus increasingly recognized as a significant human pathogen, particularly in respiratory tract infections such as otitis media, sinusitis, and bronchitis.[1][2] Rapid and accurate identification of this organism is crucial for appropriate patient management, especially as many strains produce beta-lactamase, rendering them resistant to common antibiotics like penicillin and ampicillin.[1] The butyrate esterase test, utilizing the substrate **3-indoxyl butyrate**, offers a rapid and reliable method for the presumptive identification of *M. catarrhalis*. [1][3][4]

## Principle of the Test

The identification method is based on the detection of the enzyme butyrate esterase, which is produced by *Moraxella catarrhalis* but is absent in other morphologically similar organisms like *Neisseria* species.[5][6][7][8][9] The substrate, **3-indoxyl butyrate**, is hydrolyzed by butyrate esterase into two products: butyric acid and indoxyl. In the presence of oxygen, the liberated indoxyl spontaneously oxidizes to form indigo, a dark blue to blue-violet chromogenic compound.[4][10] The development of this distinct color within a short incubation period provides a positive result for the presumptive identification of *M. catarrhalis*. [4]

## Data Presentation

The butyrate esterase test using **3-indoxyl butyrate** is a highly specific and sensitive method for the differentiation of *Moraxella catarrhalis* from *Neisseria* species.

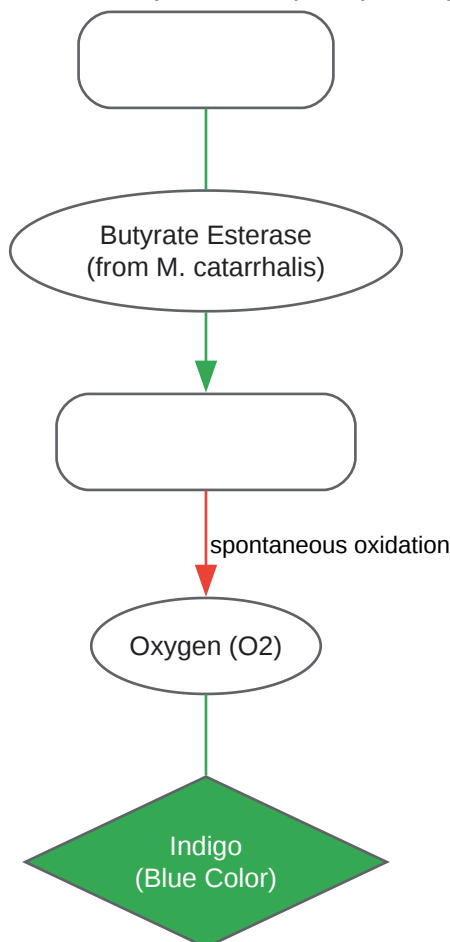
Organism	Number of Strains Tested	Butyrate Esterase Test Results	Sensitivity	Specificity
Moraxella catarrhalis	47	All positive	100%	-
Neisseria spp.	89	All negative	-	100%

Data from a study evaluating a fluorogenic spot method for detecting butyrate esterase.[3][6]

## Mandatory Visualizations

### Biochemical Pathway of 3-Indoxyl Butyrate Hydrolysis

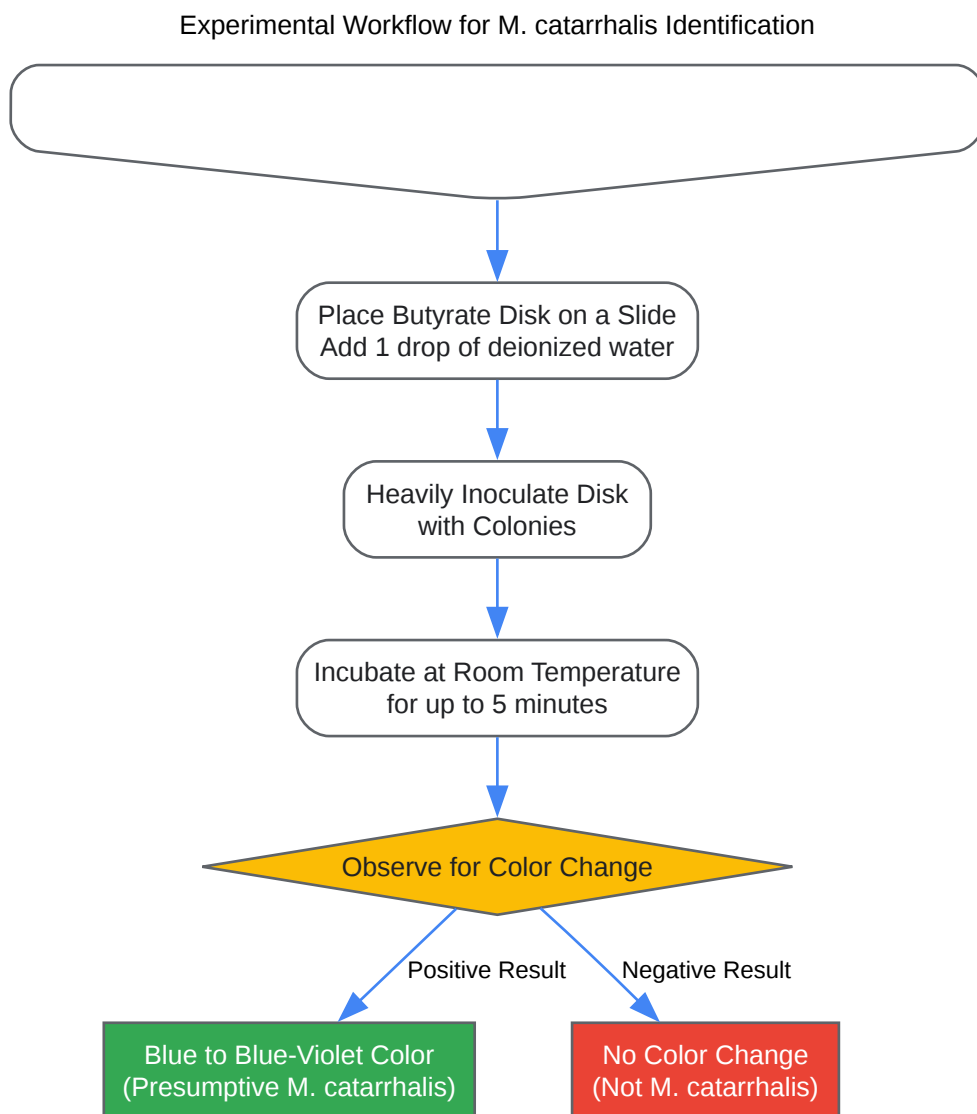
Biochemical Pathway of 3-Indoxyl Butyrate Hydrolysis



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Caption: Enzymatic hydrolysis of **3-indoxyl butyrate** by *M. catarrhalis*.

## Experimental Workflow for *M. catarrhalis* Identification



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Caption: Step-by-step workflow for the butyrate disk test.

## Experimental Protocols

## Presumptive Identification of *Moraxella catarrhalis* using the Butyrate Disk Test

This protocol details the procedure for performing a rapid qualitative test for the detection of butyrate esterase to aid in the presumptive identification of *Moraxella catarrhalis*.

### Materials:

- Butyrate disks impregnated with **3-indoxyl butyrate**
- Sterile wooden applicator sticks or bacteriologic loops
- Glass microscope slides
- Deionized or distilled water
- Positive control: *Moraxella catarrhalis* (e.g., ATCC 25240)
- Negative control: *Neisseria gonorrhoeae* (e.g., ATCC 43069)
- Timer

### Procedure:

- Preparation:
  - Using aseptic technique, remove a single butyrate disk from the vial and place it on a clean, dry glass microscope slide.
  - Add one drop of deionized or distilled water to the disk to moisten it. A slight excess of water on the disk is acceptable.[\[1\]](#)
- Inoculation:
  - From a pure culture (18-24 hours old) of a suspected oxidase-positive, Gram-negative diplococcus, use a sterile wooden applicator stick or loop to pick up several colonies. A heavy, visible inoculum is required.[\[11\]](#)
  - Smear the inoculum onto the surface of the moistened butyrate disk.

- Incubation:
  - Incubate the slide at room temperature (15-30°C) for up to 5 minutes.[\[1\]](#)[\[11\]](#)
- Interpretation of Results:
  - Positive Result: The development of a blue to blue-violet color within the 5-minute incubation period indicates the presence of butyrate esterase activity and is a presumptive positive identification for *Moraxella catarrhalis*.[\[1\]](#)[\[10\]](#)
  - Negative Result: The absence of a color change (the disk remains colorless or its original color) within the 5-minute incubation period indicates a negative result.[\[1\]](#)

#### Quality Control:

- Perform quality control with each new lot of butyrate disks and on each day of use.
- Positive Control: *Moraxella catarrhalis* should yield a positive (blue) result.
- Negative Control: *Neisseria gonorrhoeae* should yield a negative (no color change) result.

#### Limitations of the Procedure:

- The test should be read within the 5-minute timeframe, as longer incubation may lead to false-positive results.[\[1\]](#)[\[11\]](#)
- A false-negative result may occur if the inoculum is too light.[\[11\]](#)
- This test is for the presumptive identification of *M. catarrhalis*. For a definitive identification, it should be used in conjunction with other tests, such as colony morphology, Gram stain, and oxidase test.[\[1\]](#)[\[10\]](#)
- Some other organisms, such as certain staphylococci and pseudomonads, may also produce butyrate esterase. Therefore, the test should only be performed on oxidase-positive, Gram-negative diplococci.[\[11\]](#)

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